

# Application Notes and Protocols for the Henry Reaction with Nitromethane

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## Compound of Interest

Compound Name: Nitromethane

Cat. No.: B149229

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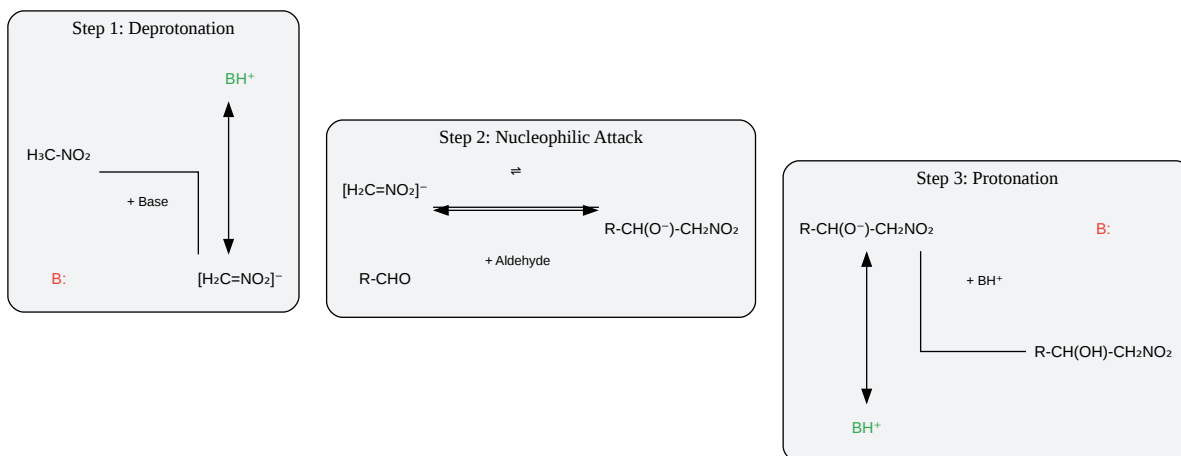
## Introduction

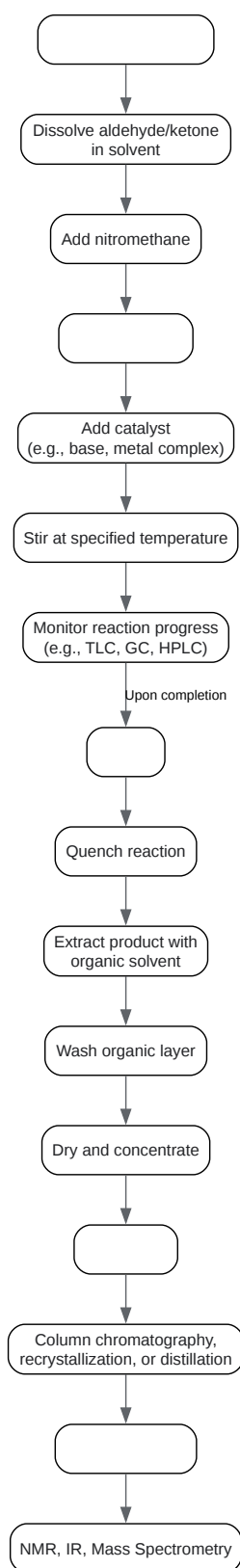
The Henry reaction, also known as the nitroaldol reaction, is a classic carbon-carbon bond-forming reaction that involves the base-catalyzed addition of a nitroalkane, such as **nitromethane**, to an aldehyde or ketone.<sup>[1][2]</sup> Discovered by Louis Henry in 1895, this reaction is a cornerstone in organic synthesis due to the versatility of its  $\beta$ -nitro alcohol products.<sup>[1][3]</sup> These products are valuable intermediates that can be readily transformed into other important functional groups, including  $\beta$ -amino alcohols,  $\alpha$ -nitro ketones, and nitroalkenes, which are key building blocks in the synthesis of numerous pharmaceuticals and natural products.<sup>[1][4][5]</sup>

This document provides detailed protocols for conducting the Henry reaction with **nitromethane**, covering various catalytic systems. It also includes quantitative data from representative examples to guide reaction optimization and troubleshooting advice for common experimental challenges.

## Reaction Mechanism and Workflow

The Henry reaction is a reversible process that proceeds through the deprotonation of the nitroalkane to form a nitronate anion, which then acts as a nucleophile, attacking the carbonyl carbon of the aldehyde or ketone.<sup>[1][6]</sup> Subsequent protonation of the resulting alkoxide yields the  $\beta$ -nitro alcohol.<sup>[6]</sup>





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## References

- 1. Henry reaction - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. redalyc.org [redalyc.org]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. benthamdirect.com [benthamdirect.com]
- 6. Nitroaldol reaction - Sciencemadness Wiki [sciencemadness.org]
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